

# Perfluoro-1,10-decanedicarboxylic Acid: A Comprehensive Physicochemical Profile

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## Compound of Interest

Compound Name: *Perfluoro-1,10-decanedicarboxylic acid*

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This technical guide provides a detailed overview of the core physicochemical properties of **perfluoro-1,10-decanedicarboxylic acid**. The information is compiled from various scientific sources to support research, development, and application of this compound.

## Core Physicochemical Properties

**Perfluoro-1,10-decanedicarboxylic acid** is a fully fluorinated dicarboxylic acid. Its rigid, electron-withdrawing structure imparts unique chemical and physical characteristics. A summary of its key properties is presented below.

Property	Value	Source
Chemical Formula	C <sub>12</sub> H <sub>2</sub> F <sub>20</sub> O <sub>4</sub>	[1]
Molecular Weight	590.12 g/mol	[1]
CAS Number	865-85-0	[1][2]
Appearance	Solid	[3]
Melting Point	172-174 °C	[1][3]
Boiling Point	240 °C at 60 mmHg	[1][3]
Density (Predicted)	1.814 ± 0.06 g/cm <sup>3</sup>	[3]
pKa (Predicted)	0.22 ± 0.10	[3]
Water Solubility	Data not available in the reviewed literature.	

## Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties of **perfluoro-1,10-decanedicarboxylic acid** are not readily available in the public domain. However, based on established methods for similar perfluorinated carboxylic acids (PFCAs), the following general procedures can be adapted.

### Determination of Melting Point

The melting point of **perfluoro-1,10-decanedicarboxylic acid** can be determined using a standard capillary melting point apparatus. A small, powdered sample is packed into a capillary tube, which is then heated in a calibrated instrument. The temperature range over which the sample melts is recorded as the melting point.

### Determination of Boiling Point

The boiling point at reduced pressure can be determined using vacuum distillation. The compound is heated in a distillation apparatus under a controlled vacuum. The temperature at which the liquid boils and its vapor condenses is recorded, along with the corresponding pressure.

## Determination of pKa by $^{19}\text{F}$ -NMR Spectroscopy

The acid dissociation constant (pKa) of perfluorinated compounds can be experimentally determined using  $^{19}\text{F}$  Nuclear Magnetic Resonance (NMR) spectroscopy.[4][5][6][7][8] This method relies on the change in the chemical shift of the fluorine atoms adjacent to the carboxylic acid group as a function of pH.

Methodology:

- **Sample Preparation:** A series of buffered solutions of **perfluoro-1,10-decanedicarboxylic acid** are prepared across a wide pH range. A suitable internal standard is added to each sample.
- **NMR Analysis:** The  $^{19}\text{F}$ -NMR spectrum is recorded for each sample.
- **Data Analysis:** The chemical shift of the fluorine signals is plotted against the pH of the solutions. The resulting titration curve is fitted to the Henderson-Hasselbalch equation to determine the pKa value.

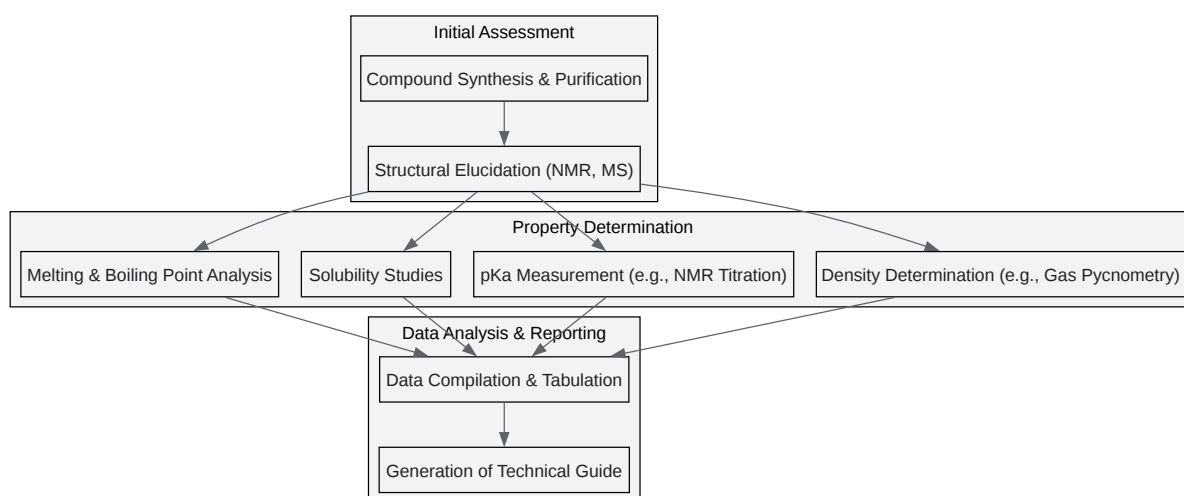
## Determination of Density

The density of solid **perfluoro-1,10-decanedicarboxylic acid** can be measured using gas pycnometry. This technique determines the volume of the solid by measuring the pressure change of a known quantity of an inert gas (e.g., helium) in a calibrated chamber with and without the sample. The density is then calculated by dividing the mass of the sample by its measured volume.

## Visualizations

### Logical Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the comprehensive physicochemical characterization of a chemical compound such as **perfluoro-1,10-decanedicarboxylic acid**.



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Caption: General workflow for compound characterization.

It is important to note that while predicted values for density and pKa are available, experimental verification is crucial for accurate application in research and development. The lack of publicly available data on water solubility highlights an area for future investigation.

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- To cite this document: BenchChem. [Perfluoro-1,10-decanedicarboxylic Acid: A Comprehensive Physicochemical Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1305833#physicochemical-properties-of-perfluoro-1-10-decanedicarboxylic-acid]

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